

# LOM612 stability and storage best practices

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## Compound of Interest

Compound Name: LOM612

Cat. No.: B2571455

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## LOM612 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **LOM612**, a potent FOXO relocater. Adherence to these best practices is crucial for ensuring the compound's integrity and obtaining reliable experimental results.

## Frequently Asked Questions (FAQs)

Q1: How should solid **LOM612** be stored?

A1: Solid **LOM612** should be stored in a tightly sealed container, protected from light. For long-term storage, it is recommended to store the powder at -20°C for up to three years or at 4°C for up to two years.<sup>[1]</sup> The compound is stable at room temperature for short periods, such as during shipping.<sup>[1]</sup>

Q2: What is the best way to prepare and store **LOM612** stock solutions?

A2: It is recommended to prepare stock solutions in high-quality, anhydrous DMSO. Due to **LOM612**'s low aqueous solubility and poor DMSO solubility (< 1 mg/mL), sonication or gentle warming (up to 60°C) may be necessary to fully dissolve the compound.<sup>[2][3]</sup> Once prepared, stock solutions should be aliquoted into tightly sealed vials to minimize freeze-thaw cycles and stored at -80°C for up to six months or at -20°C for up to one month.<sup>[2][4]</sup> To prevent hydrolysis, it is best practice to use newly opened or anhydrous DMSO. Storing stock solutions under an inert gas like nitrogen can further protect against degradation.<sup>[2]</sup>



Q3: Can I store **LOM612** solutions at 4°C?

A3: It is not recommended to store **LOM612** solutions at 4°C for extended periods. For short-term storage (up to a few days), 4°C may be acceptable, but for longer durations, freezing at -20°C or -80°C is required to maintain stability.<sup>[2]</sup><sup>[4]</sup>

Q4: Is **LOM612** sensitive to light?

A4: While specific photostability studies on **LOM612** are not readily available, both the isothiazole and naphthoquinone chemical classes can be susceptible to photodegradation.<sup>[1]</sup><sup>[5]</sup> Therefore, it is recommended to protect solid **LOM612** and its solutions from light by using amber vials or by wrapping containers in foil.

## Troubleshooting Guide



Issue	Potential Cause	Recommended Action
Loss of biological activity in cell-based assays	Compound Degradation: Repeated freeze-thaw cycles of stock solutions.	Prepare small aliquots of the stock solution to avoid multiple freeze-thaw cycles. Use a fresh aliquot for each experiment.
Hydrolysis: Use of non-anhydrous DMSO or exposure to alkaline conditions (pH > 8) in aqueous buffers. The isothiazole ring in LOM612 may be susceptible to hydrolysis under basic conditions.	Prepare stock solutions in high-quality, anhydrous DMSO. Ensure the final pH of the experimental medium is within the stable range for the compound (ideally neutral or slightly acidic).	
Oxidation: The naphthoquinone moiety of LOM612 may be prone to oxidation.	Store stock solutions under an inert atmosphere (e.g., nitrogen or argon). Avoid vigorous vortexing which can introduce atmospheric oxygen.	
Inconsistent experimental results	Incomplete Solubilization: LOM612 has poor solubility.	Ensure complete dissolution of the compound in DMSO before further dilution. Gentle warming and sonication can aid in solubilization. Visually inspect the solution for any precipitate before use.
Photodegradation: Exposure of stock solutions or experimental plates to light for extended periods.	Protect all solutions and experimental setups containing LOM612 from direct light. Use amber tubes and cover cell culture plates with foil when not in use.	
Precipitation in aqueous media	Low Aqueous Solubility: LOM612 has very limited	Ensure the final concentration of DMSO in the aqueous



solubility in aqueous solutions.

medium is sufficient to maintain solubility, but not high enough to cause cellular toxicity. If precipitation occurs, consider using a different formulation or reducing the final concentration of LOM612.

## Data Summary

### Storage Conditions for LOM612

Form	Storage Temperature	Duration	Additional Notes
Solid Powder	-20°C	Up to 3 years	Store in a tightly sealed, light-protected container. <a href="#">[1]</a>
4°C	Up to 2 years	Store in a tightly sealed, light-protected container. <a href="#">[1]</a>	
In Solvent (e.g., DMSO)	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles. Store under nitrogen for optimal stability. <a href="#">[2]</a>
-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles. Store under nitrogen for optimal stability. <a href="#">[2]</a> <a href="#">[4]</a>	

## Experimental Protocols

### Preparation of LOM612 Stock Solution

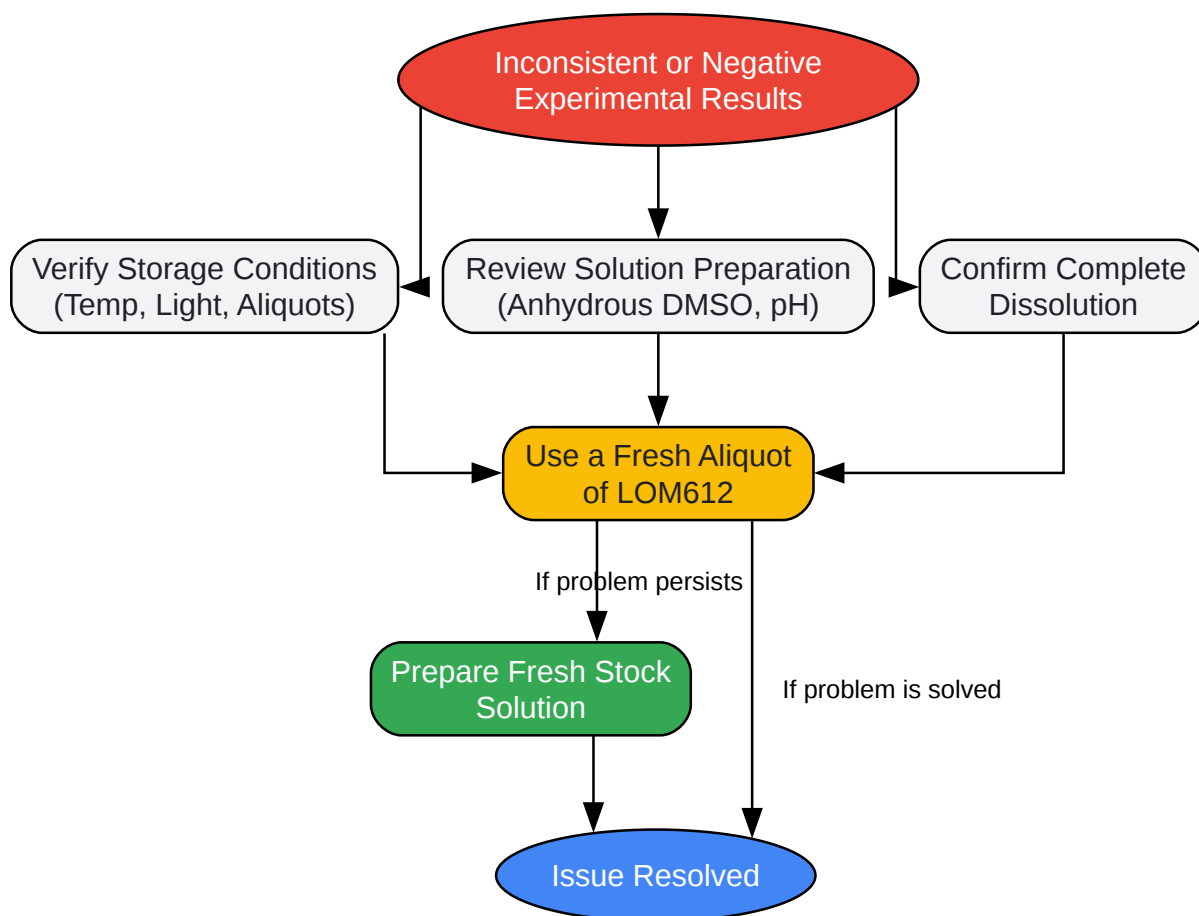
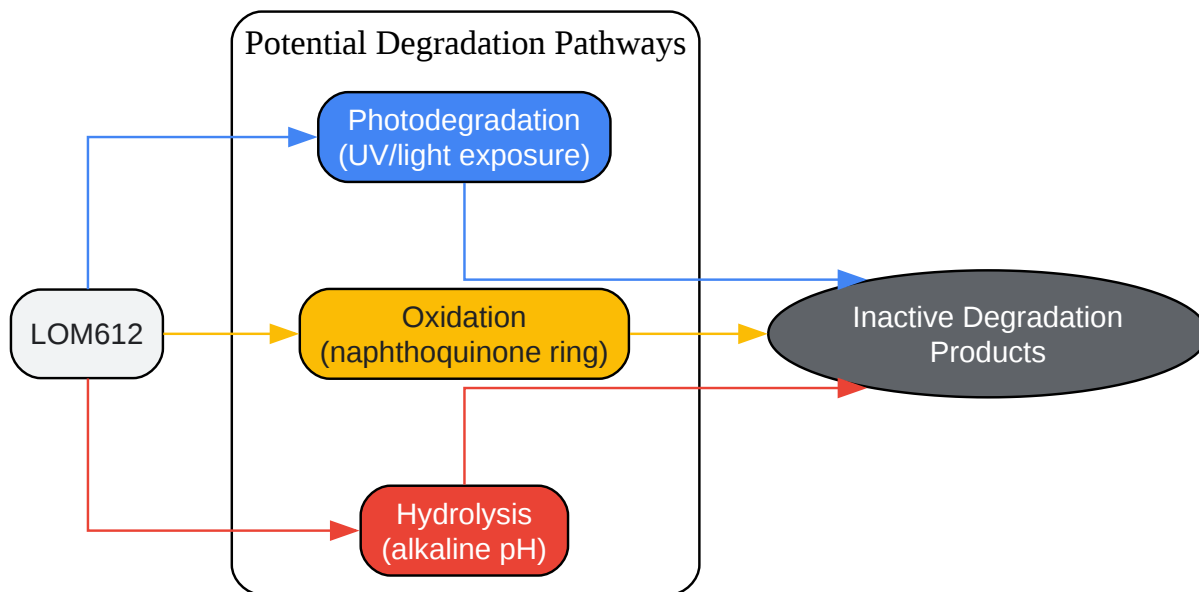
- Allow the solid **LOM612** vial to equilibrate to room temperature before opening to prevent condensation of moisture.



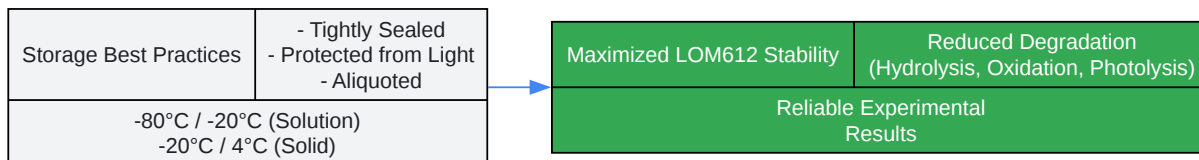
- Add a precise volume of high-quality, anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- To aid dissolution, the vial may be gently warmed to 60°C and/or sonicated in a water bath until the solution is clear and all solid has dissolved.[\[2\]](#)
- Visually inspect the solution to ensure there is no particulate matter.
- Dispense the stock solution into small-volume, single-use aliquots in tightly sealed, light-protected vials.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

## Visualizations









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